

# Application Notes and Protocols for Accelerated Weathering of Polymers with Tinuvin 123

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Tinuvin 123*

Cat. No.: *B1209033*

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These application notes provide a comprehensive overview of the methodologies used to evaluate the performance of polymers stabilized with **Tinuvin 123** under accelerated weathering conditions. The protocols outlined below are based on established industry standards and scientific publications.

## Introduction to Tinuvin 123 and Accelerated Weathering

**Tinuvin 123** is a liquid hindered amine light stabilizer (HALS) based on an amino-ether functionality.[1] It is particularly effective in protecting polymers and coatings from the damaging effects of ultraviolet (UV) radiation and thermal degradation. Its low basicity makes it suitable for use in acid-catalyzed systems.[1] Accelerated weathering tests are designed to simulate the long-term effects of outdoor exposure in a much shorter timeframe, allowing for rapid evaluation of material durability.[2] Common accelerated weathering methods include QUV testing, which uses fluorescent UV lamps, and Xenon Arc testing, which simulates the full spectrum of sunlight.

## Mechanism of Action: The Denisov Cycle

**Tinuvin 123**, being a Hindered Amine Light Stabilizer (HALS), protects polymers from photo-oxidative degradation through a regenerative cyclic process known as the Denisov Cycle.

Unlike UV absorbers that block UV radiation, HALS function by scavenging free radicals that are formed during the degradation process. This cyclic mechanism allows a single HALS molecule to neutralize multiple free radicals, providing long-lasting protection.

The key steps of the Denisov Cycle are:

- Initiation: UV radiation creates free radicals ( $R\bullet$ ) in the polymer.
- Propagation: These free radicals react with oxygen to form peroxy radicals ( $ROO\bullet$ ), which then abstract hydrogen from the polymer backbone, creating more polymer radicals and hydroperoxides ( $ROOH$ ).
- HALS Intervention: The HALS molecule is oxidized to a stable nitroxyl radical ( $>NO\bullet$ ).
- Radical Scavenging: The nitroxyl radical traps the polymer free radicals ( $R\bullet$ ) and peroxy radicals ( $ROO\bullet$ ), forming non-radical species and preventing further degradation.
- Regeneration: The HALS is regenerated through a series of reactions, allowing it to continue its radical scavenging activity.

**Figure 1:** Simplified representation of the HALS stabilization mechanism (Denisov Cycle).

## Data Presentation

While specific quantitative data for **Tinuvin 123** across a wide range of polymers and accelerated weathering conditions is often proprietary, the following tables provide a representative summary of the expected performance improvements based on available literature. The data illustrates the typical effects of HALS on key polymer properties.

Table 1: Representative Gloss Retention Data for a Polyurethane Coating

Exposure Time (hours)	Control (No HALS) - % Gloss Retention	With Tinuvin 123 (1.0%) - % Gloss Retention
0	100	100
500	75	95
1000	50	88
1500	30	80
2000	15	72

Table 2: Representative Color Change ( $\Delta E^*$ ) Data for an Acrylic Resin

Exposure Time (hours)	Control (No HALS) - $\Delta E$	With Tinuvin 123 (1.0%) - $\Delta E$
0	0	0
500	3.5	0.8
1000	6.8	1.5
1500	10.2	2.4
2000	15.5	3.5

Table 3: Representative Change in Mechanical Properties for a Polycarbonate

Exposure Time (hours)	Property	Control (No HALS)	With Tinuvin 123 (1.0%)
0	Tensile Strength (MPa)	60	60
Elongation at Break (%)	110	110	
1000	Tensile Strength (MPa)	45	55
Elongation at Break (%)	60	95	
2000	Tensile Strength (MPa)	30	50
Elongation at Break (%)	20	80	

## Experimental Protocols

Detailed methodologies for key experiments are provided below. These protocols are based on widely accepted ASTM standards.

### Protocol 1: Accelerated Weathering using Fluorescent UV Condensation Device (QUV)

Based on ASTM G154

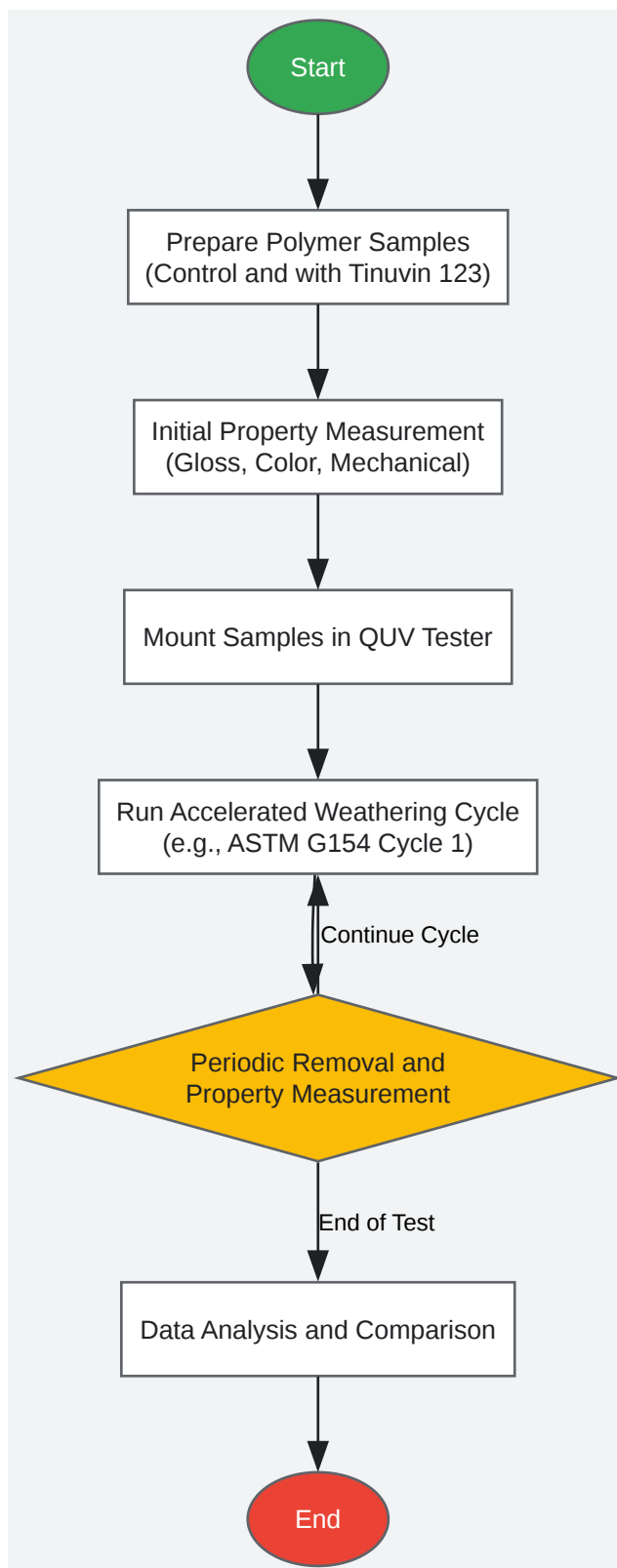
1. Objective: To simulate the damaging effects of sunlight and moisture (in the form of dew) on polymers using a fluorescent UV lamp apparatus.

2. Materials and Equipment:

- QUV Accelerated Weathering Tester
- UVA-340 fluorescent lamps (to simulate sunlight from 365 nm down to the solar cutoff of 295 nm)

- Polymer samples (with and without **Tinuvin 123**) of standard dimensions (e.g., 75 mm x 150 mm)
- Glossmeter
- Spectrocolorimeter
- Tensile testing machine

### 3. Experimental Workflow:



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**Figure 2:** Experimental workflow for QUV accelerated weathering test.

#### 4. Procedure:

- **Sample Preparation:** Prepare multiple identical samples of the polymer to be tested. A set of control samples (without **Tinuvin 123**) and a set of test samples (with a specified concentration of **Tinuvin 123**, e.g., 0.05% to 2.0% by weight) should be prepared.[3]
- **Initial Measurements:** Before exposure, measure and record the initial properties of all samples.
- **Gloss:** Use a glossmeter to measure the 60° gloss at multiple points on each sample and calculate the average.
- **Color:** Use a spectrophotometer to measure the CIE Lab\* values and calculate the baseline color.
- **Mechanical Properties:** If required, perform tensile tests on representative initial samples to determine tensile strength and elongation at break.
- **QUV Cycle:** Mount the samples in the QUV tester. A common cycle for general plastics is ASTM G154, Cycle 1:
  - 8 hours of UV exposure at 60°C black panel temperature using UVA-340 lamps.
  - 4 hours of condensation at 50°C black panel temperature.
  - Repeat this 12-hour cycle for the desired total exposure time (e.g., 500, 1000, 2000 hours).
- **Periodic Evaluation:** At predetermined intervals (e.g., every 500 hours), remove a set of samples for property evaluation.
- **Final Evaluation:** At the conclusion of the test, perform the final property measurements on all exposed samples.
- **Data Analysis:** Calculate the percent gloss retention, the total color difference ( $\Delta E^*$ ), and the change in mechanical properties for both the control and the **Tinuvin 123**-stabilized samples.

## Protocol 2: Accelerated Weathering using Xenon Arc Lamp Apparatus

Based on ASTM G155

1. **Objective:** To simulate the full spectrum of sunlight, including UV, visible, and infrared radiation, as well as the effects of temperature and moisture on polymers.

## 2. Materials and Equipment:

- Xenon Arc Weathering Apparatus (Weather-Ometer®)
- Xenon arc lamp with appropriate filters (e.g., Daylight filters)
- Polymer samples (with and without **Tinuvin 123**)
- Glossmeter
- Spectrocolorimeter
- Tensile testing machine

## 3. Procedure:

- Sample Preparation and Initial Measurements: Follow the same procedure as in Protocol 1.
- Xenon Arc Cycle: Mount the samples in the Xenon Arc tester. A common cycle is ASTM G155, Cycle 1:
  - 102 minutes of light exposure at a controlled irradiance (e.g., 0.55 W/m<sup>2</sup> at 340 nm).
  - 18 minutes of light plus water spray.
  - Black panel temperature: 63°C.
  - Relative humidity: 50%.
  - Repeat this 120-minute cycle for the desired total exposure time.
- Periodic and Final Evaluation: Follow the same procedure as in Protocol 1.
- Data Analysis: Analyze the data as described in Protocol 1.

## Conclusion

The use of **Tinuvin 123** as a light stabilizer significantly enhances the durability of polymers under accelerated weathering conditions. The protocols provided herein offer a standardized approach to quantifying the performance improvements in terms of gloss retention, color stability, and the preservation of mechanical properties. For optimal performance, it is often recommended to use **Tinuvin 123** in combination with a UV absorber.[1][4] The specific concentration of **Tinuvin 123** should be optimized for the particular polymer system and intended application.

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